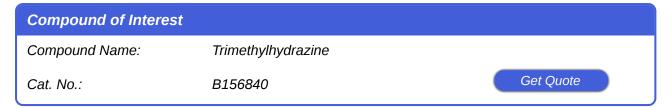


An In-depth Technical Guide to the Safety, Toxicity, and Handling of Trimethylhydrazine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, toxicity, and handling precautions for **trimethylhydrazine**. The information is intended to support risk assessment and ensure safe laboratory practices for professionals working with this compound.

Chemical and Physical Properties

Trimethylhydrazine, with the CAS number 1741-01-1, is a colorless, flammable liquid.[1] It is highly reactive and poses a significant explosion hazard, particularly when in contact with air or oxidizing agents.[1] Due to its hazardous nature, it is crucial to handle this compound in a controlled environment with appropriate safety measures.



Property	Value	Reference
Chemical Formula	C3H10N2	[1]
Molecular Weight	74.12 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	87.98°C (estimate)	[1]
Melting Point	-71.91°C	[1]
Density	0.8648 g/cm³ (estimate)	[1]
Vapor Pressure	300 mmHg at 25°C	[1]

Toxicological Data

Trimethylhydrazine is classified as a highly toxic substance. It is fatal if swallowed, in contact with skin, or if inhaled. It is also corrosive, causing severe skin burns and eye damage, and is a suspected human carcinogen.[1][2]

Acute Toxicity

Route of Exposure	Species	Value	Reference
Oral (LD50)	Rat	32 mg/kg	
Inhalation (LC50)	Rat (male)	0.15 mg/L (4 hours)	
Dermal (LD50)	Rabbit	95 mg/kg	

Occupational Exposure Limits

To minimize the risk of adverse health effects, several organizations have established occupational exposure limits for hydrazine and its derivatives. For methylhydrazine, a related compound, the following limits have been set:



Organization	Limit	Value
OSHA (PEL)	Ceiling	0.2 ppm[2][3]
NIOSH (REL)	2-hour Ceiling	0.04 ppm[2][3]
ACGIH (TLV)	8-hour TWA	0.01 ppm[2][3]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **trimethylhydrazine** is classified as:

- Flammable Liquid: Category 2
- Acute Toxicity (Oral, Dermal, Inhalation): Category 1/2
- Skin Corrosion/Irritation: Category 1B
- Serious Eye Damage/Eye Irritation: Category 1
- Carcinogenicity: Category 1B
- Hazardous to the Aquatic Environment (Acute and Chronic): Category 1

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.
- H314: Causes severe skin burns and eye damage.
- H350: May cause cancer.
- H410: Very toxic to aquatic life with long lasting effects.



Handling and Storage Precautions

Due to its high reactivity and toxicity, strict safety protocols must be followed when handling and storing **trimethylhydrazine**.

Handling:[4]

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Use only non-sparking tools and explosion-proof equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.
- · Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a respirator.
- Wash hands thoroughly after handling.

Storage:[5]

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store away from incompatible materials such as oxidizing agents.
- Keep in a secure, locked area.

Emergency Procedures

In case of:

 Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[5][6]



- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek immediate medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth. Seek immediate medical attention.[5]
- Spill or Leak: Evacuate personnel to a safe area. Eliminate all ignition sources. Wear appropriate PPE, including respiratory protection. Contain and absorb the spill with an inert material (e.g., sand, earth). Do not allow the spill to enter drains.[4]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Vapors are heavier than air and may travel to a source of ignition and flash back.

Experimental Protocols

The following are summaries of standard methodologies for key toxicity studies relevant to **trimethylhydrazine**.

Acute Oral Toxicity (OECD 401)

- Objective: To determine the median lethal dose (LD50) following a single oral administration.
- Test System: Typically rats, one sex (usually female).
- Procedure: A single dose of the test substance is administered by gavage to fasted animals. Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A necropsy is performed on all animals.[7]
- Dose Levels: A stepwise procedure is used with a few animals at each step to minimize animal use.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To determine the LD50 following a single dermal application.
- Test System: Typically rabbits.



- Procedure: A single dose of the test substance is applied to a shaved area of the skin (at least 10% of the body surface area) and covered with a porous gauze dressing for 24 hours.
 Animals are observed for mortality and signs of toxicity for 14 days.[8]
- Dose Levels: A limit test at 2000 mg/kg is often performed first.

Acute Inhalation Toxicity (OECD 403)

- Objective: To determine the median lethal concentration (LC50) following a short-term inhalation exposure.[9][10][11][12][13]
- Test System: Typically rats.[13]
- Procedure: Animals are exposed to the test substance as a gas, vapor, or aerosol in a
 whole-body or nose-only inhalation chamber for a standard duration (usually 4 hours).
 Observations for mortality and signs of toxicity continue for at least 14 days.[9][11][12]

Carcinogenicity Bioassay (Based on OECD Guideline 451)

- Objective: To assess the carcinogenic potential of a substance after long-term exposure.
- Test System: Typically rats and mice of both sexes.
- Procedure: The test substance is administered daily in the diet or drinking water for a major portion of the animals' lifespan (e.g., 2 years for rodents). Animals are monitored for tumor development through regular clinical examinations and comprehensive histopathological evaluation of all organs and tissues at the end of the study.[14][15]

Mechanism of Toxicity and Signaling Pathways

The toxicity of hydrazine and its derivatives, including **trimethylhydrazine**, is primarily attributed to their metabolic activation into reactive intermediates.[16][17]

Metabolic Activation and Oxidative Stress



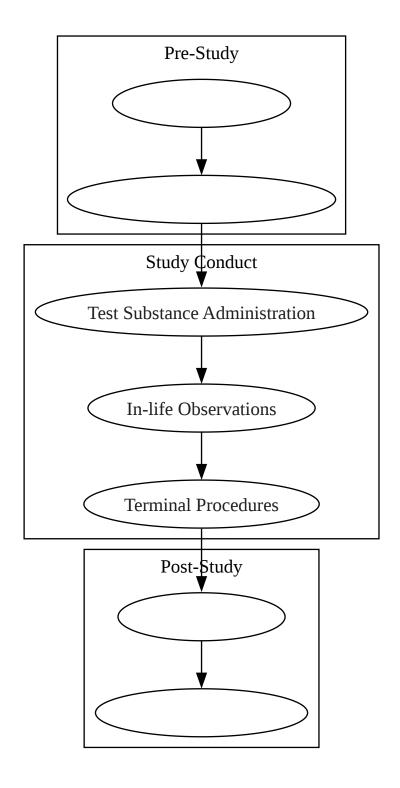


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The metabolic process, primarily mediated by cytochrome P450 enzymes in the liver, transforms **trimethylhydrazine** into unstable, reactive species such as free radicals.[16] These reactive intermediates can then induce oxidative stress within the cell by overwhelming its antioxidant defenses. This leads to a cascade of damaging events, including lipid peroxidation, protein damage, and DNA damage, ultimately resulting in cellular injury and organ toxicity, with the liver being a primary target (hepatotoxicity).[18][19][20]

Experimental Workflow for Toxicity Assessment





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This diagram outlines the typical phases of an in vivo toxicity study, from initial dose range finding and animal acclimatization to the administration of the test substance, in-life



observations (e.g., clinical signs, body weight), terminal procedures (e.g., necropsy, histopathology), and finally, data analysis and reporting.

This guide is intended as a resource for trained professionals and does not replace a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the most current Safety Data Sheet (SDS) and relevant institutional and governmental guidelines before working with **trimethylhydrazine**.

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